

What are the physical properties of benzyl tellurocyanate?

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Compound of Interest

Compound Name: Benzyl tellurocyanate

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Benzyl Tellurocyanate: A Comprehensive Technical Profile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **benzyl tellurocyanate** (C_8H_7NTe), a notable organotellurium compound. The following sections detail its known physical characteristics, spectroscopic data, and the experimental protocol for its synthesis and characterization, designed to support advanced research and development applications.

Core Physical Properties

Benzyl tellurocyanate is a white crystalline solid, appearing as needles.^[1] While a definitive boiling point and density are not readily available in the surveyed literature, its other key physical properties have been characterized and are summarized below for ease of reference.

Property	Value	Source
Molecular Formula	C ₈ H ₇ NTe	[2]
Molecular Weight	244.7 g/mol	[2]
Melting Point	126-127 °C	[1]
Appearance	White needles	[1]
Solubility	Appreciable solubility in benzene, chloroform, and acetone.	[1]
Stability	Light-sensitive and darkens in the presence of air, particularly in solution. It is surprisingly stable to light alone in the absence of oxygen.	[1]

Crystallographic Data

The crystal structure of **benzyl tellurocyanate** has been determined by X-ray diffraction, providing valuable insight into its solid-state conformation.

Crystal System	Monoclinic
Space Group	P 1 21/c 1
Unit Cell Dimensions	a = 6.031 Å, b = 16.042 Å, c = 8.787 Å
$\alpha = 90^\circ$, $\beta = 95.82^\circ$, $\gamma = 90^\circ$	

Source: PubChem CID 12530518[2]

Spectroscopic Profile

The spectroscopic data for **benzyl tellurocyanate** are crucial for its identification and characterization.

Spectroscopic Technique	Data	Source
Infrared (IR) Spectroscopy	The IR spectrum (in KBr) shows a characteristic CN absorption band at 2180 cm^{-1} .	[1]
^1H Nuclear Magnetic Resonance (NMR)	The ^1H NMR spectrum (in CDCl_3) consists of a five-proton aromatic singlet at δ 7.38 and a two-proton benzylic singlet at δ 4.52.	[1]
Mass Spectrometry (MS)	The molecular ion is relatively weak (17%). The base peak is the benzyl (or tropylium) cation, formed by the loss of a TeCN fragment.	[1]

Experimental Protocols

The synthesis and characterization of **benzyl tellurocyanate** involve a specific set of procedures to ensure product purity and stability.

Synthesis of Benzyl Tellurocyanate

The synthesis of **benzyl tellurocyanate** is achieved through the reaction of potassium tellurocyanate with benzyl chloride.[1]

Materials:

- Potassium cyanide (KCN)
- Tellurium (Te) powder
- Dimethyl sulfoxide (DMSO)
- Benzyl chloride (PhCH_2Cl)
- Argon (Ar) gas

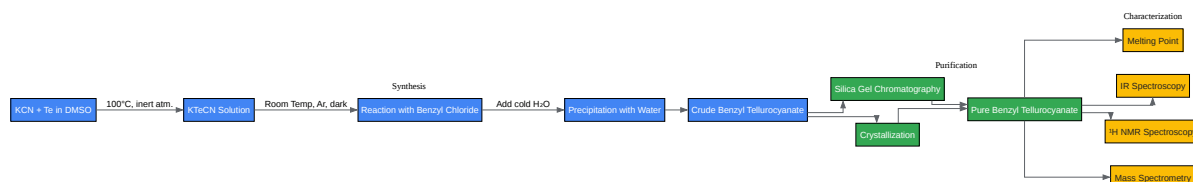
- Water (H₂O)
- Hexane
- Chloroform

Procedure:

- A solution of potassium tellurocyanate (KTeCN) is prepared by dissolving potassium cyanide and tellurium powder in dimethyl sulfoxide at 100 °C under an inert atmosphere until all the tellurium dissolves.[\[1\]](#)
- The resulting pale-yellow solution is cooled to room temperature.
- Excess benzyl chloride is added to the KTeCN solution at room temperature under an argon atmosphere in the dark.[\[1\]](#)
- The reaction mixture is stirred for 2 hours, during which the tellurocyanate ion is consumed.[\[1\]](#)
- Cold water is added to the reaction mixture, resulting in the formation of a gray precipitate.[\[1\]](#)
- The precipitate is collected and air-dried in the dark.[\[1\]](#)
- Purification of the crude product is performed by chromatography on silica gel or crystallization from a hexane-chloroform mixture to yield white needles of **benzyl tellurocyanate**.[\[1\]](#) The yield is approximately 60%, based on the initial amount of tellurium used.[\[1\]](#)

Visualized Experimental Workflow

The following diagram illustrates the key stages in the synthesis and characterization of **benzyl tellurocyanate**.



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Caption: Workflow for the synthesis and characterization of **benzyl tellurocyanate**.

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References

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